

# Application Note & Protocol: Measuring the Volatility of Dicamba-Diglycoamine (DGA) Formulations

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## Compound of Interest

Compound Name: *Dicamba-diglycoamine*

Cat. No.: *B024898*

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## Introduction: The Critical Need for Accurate Volatility Assessment of Dicamba-DGA

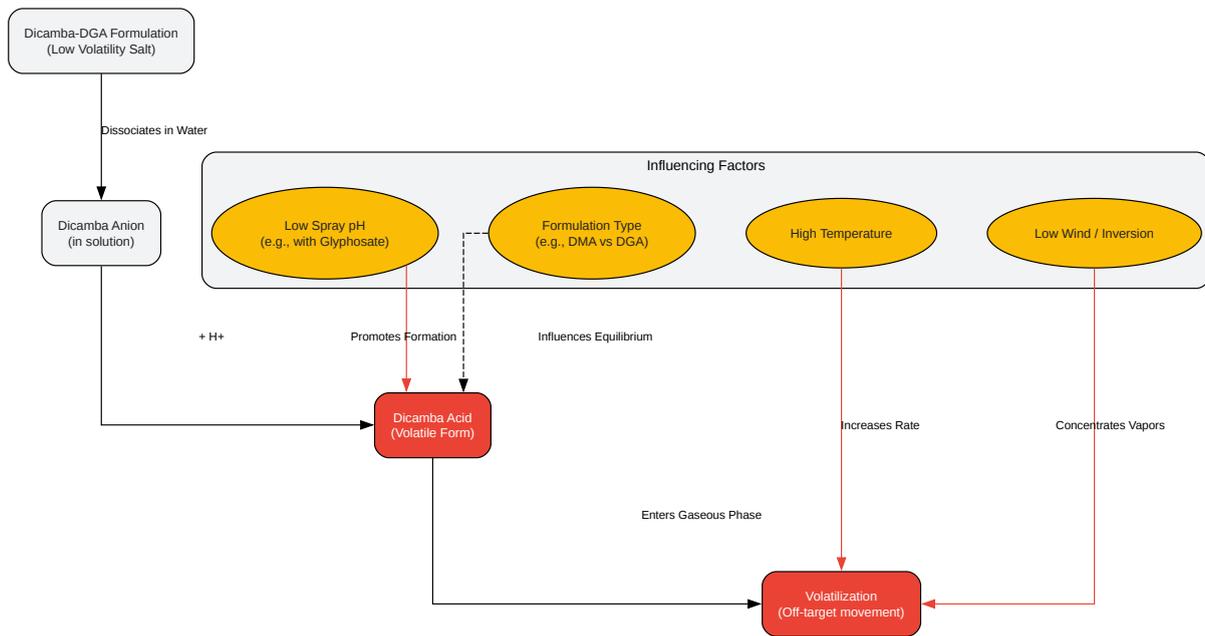
Dicamba (3,6-dichloro-2-methoxybenzoic acid) is a potent selective herbicide used for controlling broadleaf weeds.[1][2] It functions as a synthetic auxin, leading to abnormal growth and eventual death in susceptible plants.[2] To enhance its solubility and facilitate its use in aqueous spray solutions, dicamba acid is formulated as a salt. One common formulation is the diglycoamine (DGA) salt.[3][4] While effective, a primary concern with dicamba is its potential for off-target movement via volatilization, where the herbicide transitions into a gaseous state and can be transported by wind, causing damage to non-target, sensitive crops.[5] Therefore, accurately measuring the volatility of Dicamba-DGA formulations is paramount for developing safer herbicide technologies and ensuring environmental stewardship. This application note provides a detailed protocol for assessing the volatility of Dicamba-DGA formulations using a humidified wind tunnel method, coupled with gas chromatography-mass spectrometry (GC-MS) for quantification.

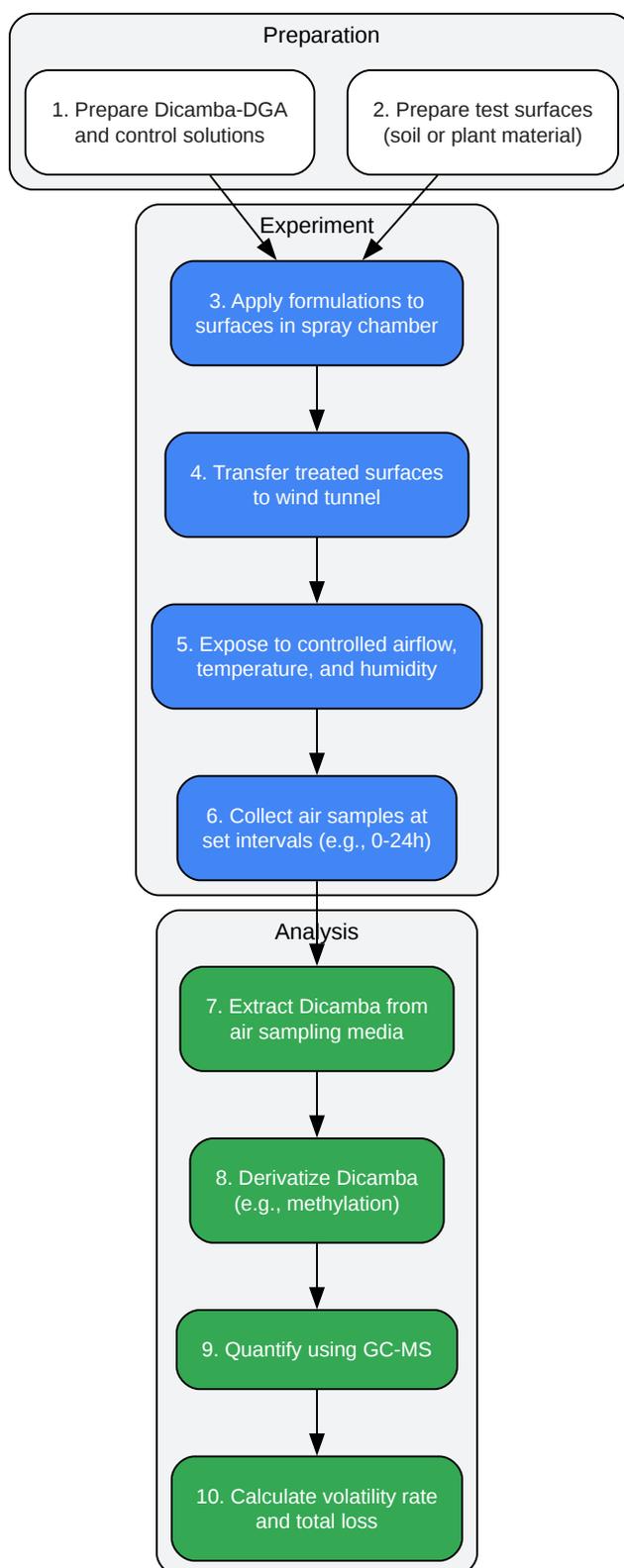
## Core Principles: Understanding the Drivers of Dicamba Volatility

The volatility of dicamba is not an intrinsic constant but is influenced by a confluence of chemical and environmental factors. The acid form of dicamba is the primary volatile component.[1][3] Dicamba is a strong acid with a pKa of 1.87, meaning that in a solution with a pH above this value, it will predominantly exist in its less volatile anionic (salt) form.[1][3] However, several factors can shift the equilibrium towards the formation of the volatile dicamba acid on treated surfaces.[5]

Key influencing factors include:

- **Temperature:** Higher temperatures increase the vapor pressure of dicamba, leading to greater volatilization.[5][6] Research has shown a direct correlation between increasing air temperature and the amount of detectable airborne dicamba.[5]
- **Spray Solution pH:** A lower pH of the spray solution, often caused by tank-mixing with other herbicides like glyphosate, increases the concentration of hydrogen ions (H+).[5][7] These can associate with the dicamba anion to form the more volatile dicamba acid.[5] Maintaining a spray solution pH above 5 is crucial to minimize this conversion.[5]
- **Formulation:** The specific salt used in the formulation plays a significant role. DGA salts are generally less volatile than older formulations like dimethylamine (DMA) salts.[3] Newer formulations may also include vapor-reducing agents.[5][8]
- **Environmental Conditions:** Low wind speeds and temperature inversions can lead to an accumulation of volatilized dicamba near the ground, increasing the potential for off-target damage.[5] High humidity and rainfall, on the other hand, can reduce volatility.[6]
- **Application Surface:** The nature of the surface onto which dicamba is applied can also influence its volatility.[9]





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## Sources

- 1. scielo.br [scielo.br]
- 2. Dicamba basics | Bayer Crop Science Canada [cropscience.bayer.ca]
- 3. researchgate.net [researchgate.net]
- 4. Dicamba Technical Fact Sheet [npic.orst.edu]
- 5. richland.extension.wisc.edu [richland.extension.wisc.edu]
- 6. Factors influencing dicamba volatility | Integrated Crop Management [crops.extension.iastate.edu]
- 7. oisc.purdue.edu [oisc.purdue.edu]
- 8. mdpi.com [mdpi.com]
- 9. farmprogress.com [farmprogress.com]
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